

Comprehensive Physicochemical Profiling and Synthesis Guide: 2-cyclohexyl-N-(2-phenylethyl)acetamide

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Compound of Interest

Compound Name: 2-cyclohexyl-N-(2-phenylethyl)acetamide

Cat. No.: B3573895

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Executive Summary

In the landscape of modern drug discovery, aliphatic-aromatic amides serve as highly versatile scaffolds for probing hydrophobic binding pockets in target proteins. **2-cyclohexyl-N-(2-phenylethyl)acetamide** (often referred to as 2-cyclohexyl-N-phenethyl-acetamide) is a prime example of such a scaffold, frequently utilized in medicinal chemistry libraries and high-throughput screening assays [1].

As a Senior Application Scientist, I have designed this technical whitepaper to provide a definitive guide on the physicochemical properties of this molecule—specifically its molecular weight and formula—while detailing the causal logic behind its synthesis and analytical validation. Establishing exact structural descriptors is not merely a bookkeeping exercise; it is the foundational step for pharmacokinetic profiling, assay validation, and structural derivatization.

Structural Descriptors & Physicochemical Properties

The core identity of any synthetic intermediate or active pharmaceutical ingredient (API) is dictated by its elemental composition. The molecular formula of **2-cyclohexyl-N-(2-phenylethyl)acetamide** is C₁₆H₂₃NO.

Understanding the distinction between average molecular weight and monoisotopic mass is critical for downstream analytical validation. The average molecular weight (245.366 g/mol) is used for stoichiometric calculations during synthesis, whereas the monoisotopic mass (245.1779 Da) is the exact mass of the molecule composed entirely of the most abundant isotopes (

C,

H,

N,

O). In positive-ion mode mass spectrometry, the protonated adduct yields a theoretical exact mass of 246.1852 Da [2].

Table 1: Quantitative Physicochemical and Structural Parameters

Parameter	Value
IUPAC Name	2-cyclohexyl-N-(2-phenylethyl)acetamide
Molecular Formula	C16H23NO
Average Molecular Weight	245.366 g/mol
Monoisotopic Exact Mass	245.1779 Da
Theoretical Mass	246.1852 Da
SMILES String	<chem>O=C(CC1CCCCC1)NCCc1ccccc1</chem>
InChIKey	BDWDBZQULOREPW-UHFFFAOYSA-N
Topological Polar Surface Area (TPSA)	29.10 Å ²

Synthetic Methodology & Causality

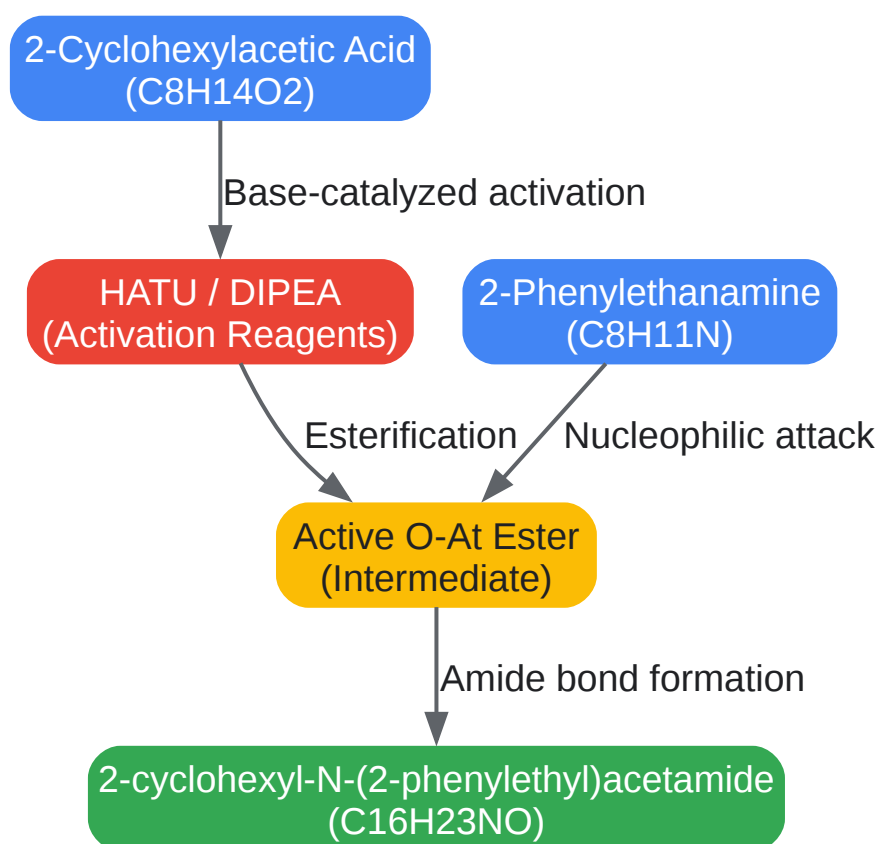
To study this compound, researchers must synthesize it with high purity. The most direct route is the amidation of 2-cyclohexylacetic acid with 2-phenylethanamine.

Causality in Reagent Selection: Standard carbodiimide coupling agents (e.g., DCC or EDC) often lead to the formation of stable N-acylurea byproducts that complicate chromatographic purification. To circumvent this, we utilize HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) in the presence of DIPEA (N,N-Diisopropylethylamine). HATU accelerates the reaction kinetics by rapidly forming a highly reactive O-At (7-azabenzotriazole) ester intermediate. This intermediate undergoes rapid nucleophilic attack by the amine, minimizing epimerization and maximizing the yield of the target amide [3].

Step-by-Step Protocol: HATU-Mediated Amidation

This protocol is designed as a self-validating system; the sequential addition and specific aqueous workup steps inherently act as quality control checkpoints to isolate the pure C16H23NO product.

- Preparation: Dissolve 1.0 mmol (142.2 mg) of 2-cyclohexylacetic acid in 5 mL of anhydrous N,N-dimethylformamide (DMF) under an inert nitrogen atmosphere.
 - Rationale: Anhydrous conditions prevent the competitive hydrolysis of the highly reactive activated ester intermediate back into the starting carboxylic acid.
- Activation: Add 1.2 mmol (456.3 mg) of HATU and 2.0 mmol (348 µL) of DIPEA to the solution. Stir at room temperature for 15 minutes.
 - Rationale: DIPEA, a sterically hindered base, deprotonates the carboxylic acid without acting as a competing nucleophile, allowing the carboxylate to attack HATU and form the active O-At ester.
- Coupling: Add 1.1 mmol (133.3 mg / 138 µL) of 2-phenylethanamine dropwise. Stir the reaction mixture for 2 hours at room temperature.
- Quenching & Extraction: Quench the reaction by adding 10 mL of saturated aqueous NaHCO₃.
 - Extract the aqueous layer with ethyl acetate (3 x 10 mL).
 - Rationale: The mildly basic NaHCO₃ neutralizes residual acid and partitions the water-soluble byproducts (such as the HOAt leaving group and tetramethylurea) into the aqueous phase.
- Washing & Drying: Wash the combined organic layers with 1M HCl (to remove unreacted trace amine), followed by brine, and dry over anhydrous Na₂SO₄.
 - .
- Purification: Concentrate the organic layer under reduced pressure and purify via flash column chromatography (Hexanes/Ethyl Acetate 80:20) to yield the pure **2-cyclohexyl-N-(2-phenylethyl)acetamide**.



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Fig 1. HATU-mediated synthetic workflow for **2-cyclohexyl-N-(2-phenylethyl)acetamide**.

Analytical Validation (Confirming MW and Formula)

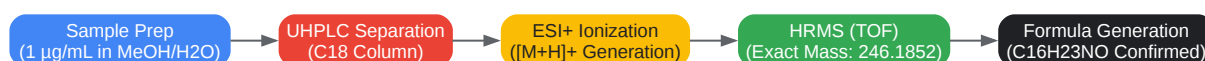
Confirming the synthesized molecular formula (C₁₆H₂₃NO) requires High-Resolution Mass Spectrometry (HRMS) coupled with Ultra-High-Performance Liquid Chromatography (UHPLC).

Causality in Analytical Design: A Time-of-Flight (TOF) mass spectrometer is explicitly chosen over a standard single quadrupole mass analyzer. TOF-MS provides sub-ppm mass accuracy and high resolving power ($m/\Delta m > 10,000$), which is mathematically necessary to distinguish the exact mass of C₁₆H₂₃NO (246.1852 Da for

) from isobaric interferences that share the same nominal mass but differ in elemental composition [4].

Step-by-Step Protocol: LC-HRMS Validation

- **Sample Preparation:** Dissolve 1 mg of the purified compound in 1 mL of LC-MS grade Methanol. Dilute to a final concentration of 1 µg/mL using 50% aqueous acetonitrile containing 0.1% formic acid.
 - **Rationale:** Formic acid acts as an essential proton source, facilitating the efficient formation of the adduct in the electrospray ionization (ESI) source.
- **Chromatographic Separation:** Inject 2 µL onto a C18 UHPLC column (e.g., 2.1 x 50 mm, 1.7 µm particle size). Run a linear gradient from 5% to 95% Acetonitrile (with 0.1% FA) over 5 minutes at a flow rate of 0.4 mL/min.
- **Ionization:** Operate the ESI source in positive ion mode. Set the capillary voltage to 3.0 kV and the desolvation gas temperature to 350°C to ensure complete droplet evaporation.
- **Mass Acquisition & Formula Generation:** Acquire MS data in the m/z range of 100–1000. Extract the peak at the corresponding chromatographic retention time and evaluate the exact mass. The instrument's software will calculate the elemental composition based on the exact mass (Target: 246.1852 Da) and the isotopic distribution pattern (evaluating the M+1 and M+2 peaks to confirm carbon count).



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Fig 2. LC-HRMS analytical validation workflow confirming the C16H23NO molecular formula.

Pharmacological Context & Application

With a confirmed molecular weight of 245.366 g/mol, a single hydrogen bond donor (the amide N-H), one hydrogen bond acceptor (the amide C=O), and a TPSA of 29.10 Å², **2-cyclohexyl-N-(2-phenylethyl)acetamide** strictly adheres to Lipinski's Rule of Five [5].

This makes the compound highly "drug-like" with an excellent probability of oral bioavailability and passive membrane permeability. Its structural topology—featuring a lipophilic cyclohexyl ring and an aromatic phenyl ring connected by a flexible, stable amide linker—makes it an ideal

candidate for exploring deep, hydrophobic binding pockets in target proteins, such as those found in G-protein coupled receptors (GPCRs) or fungal Acetyl CoA synthetase enzymes.

References

- Title: BindingDB BDBM50167042 2-Cyclohexyl-N-phenethyl-acetamide Source: BindingDB URL:[[Link](#)]
- Title: Discovery of Acetyl CoA Synthetase and SARS-CoV-2 Protease Inhibitors Source: Huskie Commons, Northern Illinois University URL:[[Link](#)]
- Title: Practical Tips for Using HATU in the Lab: Avoiding Common Pitfalls Source: Survival Technologies URL:[[Link](#)]
- Title: Exact Mass Measurements for Confirmation of Pesticides and Herbicides Determined by Liquid Chromatography/Time-of-Flight Mass Spectrometry Source: Analytical Chemistry (ACS Publications) URL:[[Link](#)]
- Title: Lipinski's rule of five Source: Wikipedia URL:[[Link](#)]
- To cite this document: BenchChem. [Comprehensive Physicochemical Profiling and Synthesis Guide: 2-cyclohexyl-N-(2-phenylethyl)acetamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3573895/docs#comprehensive-physicochemical-profiling-and-synthesis-guide-2-cyclohexyl-n-2-phenylethyl-acetamide>]

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